

Introduction: Understanding the Stability Landscape of a Ureido-Containing Methionine Derivative

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Compound of Interest

Compound Name: 4-Methylsulfanyl-2-ureido-butyric acid

CAS No.: 30411-84-8

Cat. No.: B1295230

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4-Methylsulfanyl-2-ureido-butyric acid, also known as N-carbamoyl-DL-methionine, is a derivative of the essential amino acid methionine.[1][2] Its structure, featuring a ureido group attached to the alpha-amino position of a butyric acid backbone with a methylsulfanyl group at the fourth carbon, presents a unique chemical entity with potential applications in various fields of research and drug development.[1] The ureido group can significantly influence the molecule's chemical properties, including its solubility, polarity, and interactions with biological systems.[1]

The in vitro stability of a compound is a critical parameter assessed early in the drug discovery and development process. It provides essential insights into a molecule's susceptibility to degradation under various physiological and experimental conditions, ultimately influencing its potential bioavailability, efficacy, and safety.[3] This guide offers a comprehensive overview of the key considerations and experimental approaches for evaluating the in vitro stability of **4-Methylsulfanyl-2-ureido-butyric acid**, addressing both its chemical and metabolic degradation pathways.

Part 1: Chemical Stability Assessment

Chemical stability refers to a molecule's ability to resist degradation in a non-enzymatic environment. For **4-Methylsulfanyl-2-ureido-butyric acid**, the primary factors influencing its chemical stability are likely to be pH and temperature. The ureido and carboxylic acid functionalities are susceptible to hydrolysis, particularly under non-neutral pH conditions and elevated temperatures.

The Influence of pH on Stability

The pH of the surrounding environment can significantly impact the stability of **4-Methylsulfanyl-2-ureido-butyric acid**. The ureido linkage can undergo hydrolysis, leading to the formation of methionine and other degradation products. Studies on related N-acylurea compounds have shown that pH plays a crucial role in their stability, with increased degradation often observed at both acidic and alkaline pH ranges.^{[4][5][6]}

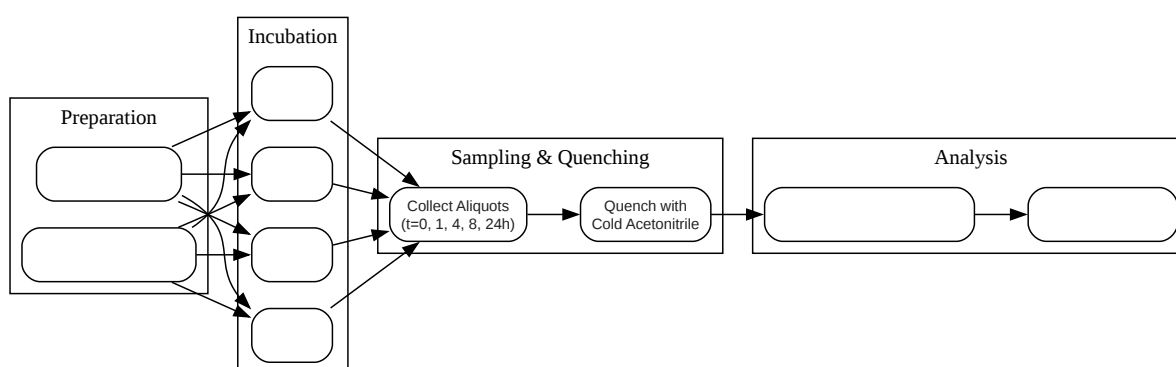
A systematic investigation of pH-dependent stability is therefore essential. This typically involves incubating the compound in a series of buffers covering a physiologically relevant pH range (e.g., pH 1.2, 4.5, 6.8, 7.4, and 9.0) at a constant temperature (e.g., 37°C).

- **Preparation of Buffers:** Prepare a series of buffers (e.g., HCl for pH 1.2, acetate for pH 4.5, phosphate for pH 6.8 and 7.4, and borate for pH 9.0) at the desired ionic strength.
- **Compound Stock Solution:** Prepare a stock solution of **4-Methylsulfanyl-2-ureido-butyric acid** in a suitable solvent (e.g., DMSO or methanol) at a high concentration (e.g., 10 mM).
- **Incubation:** Dilute the stock solution into each buffer to a final concentration (e.g., 10 µM). The final concentration of the organic solvent should be kept low (typically <1%) to minimize its effect on stability.
- **Time Points:** Incubate the solutions at 37°C. At predetermined time points (e.g., 0, 1, 2, 4, 8, and 24 hours), withdraw aliquots of the reaction mixture.
- **Reaction Quenching:** Immediately stop the degradation by adding a quenching solution, such as an equal volume of cold acetonitrile or methanol. This also serves to precipitate any proteins if the matrix is more complex.

- Analysis: Analyze the samples using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Liquid Chromatography-Mass Spectrometry (LC-MS), to quantify the remaining parent compound.[7][8][9]

The Impact of Temperature on Stability

Temperature is another critical factor that can accelerate the degradation of **4-Methylsulfanyl-2-ureido-butyrlic acid**. Increased thermal energy can overcome the activation energy barrier for hydrolytic and oxidative reactions. Investigating the effect of temperature on stability is crucial for determining appropriate storage conditions and predicting shelf-life.

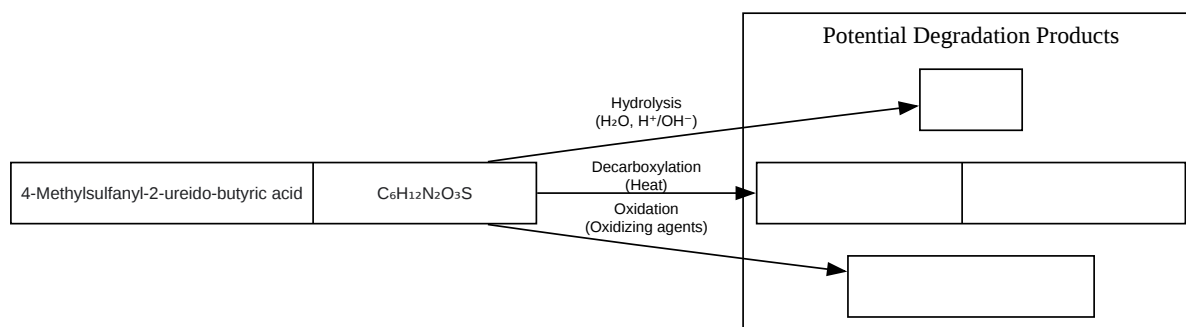


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Caption: Workflow for assessing the temperature-dependent stability of **4-Methylsulfanyl-2-ureido-butyrlic acid**.

Potential Chemical Degradation Pathways

While specific degradation products need to be identified experimentally, potential degradation pathways for **4-Methylsulfanyl-2-ureido-butyrlic acid** under chemical stress can be hypothesized.



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Caption: Hypothesized chemical degradation pathways for **4-Methylsulfanyl-2-ureido-butyric acid**.

Part 2: Metabolic Stability Assessment

Metabolic stability provides an indication of how susceptible a compound is to metabolism by enzymes, primarily in the liver. This is a crucial parameter for predicting the in vivo half-life and clearance of a drug candidate.^{[10][11]} The most common in vitro models for assessing metabolic stability are liver microsomes and hepatocytes.^{[10][12]}

Liver Microsomal Stability Assay

Liver microsomes are subcellular fractions that contain a high concentration of drug-metabolizing enzymes, particularly the cytochrome P450 (CYP) superfamily.^[13] They are a cost-effective and high-throughput model for evaluating Phase I metabolic stability.^[11]

- Reagents:
 - Human liver microsomes (pooled from multiple donors)
 - NADPH regenerating system (e.g., $NADP^+$, glucose-6-phosphate, and glucose-6-phosphate dehydrogenase)

- Phosphate buffer (e.g., 100 mM, pH 7.4)
- **4-Methylsulfonyl-2-ureido-butyric acid** stock solution (in DMSO)
- Positive control compounds (e.g., testosterone, verapamil)
- Incubation Mixture: Prepare a reaction mixture containing liver microsomes, the NADPH regenerating system, and buffer.
- Initiation of Reaction: Pre-incubate the mixture at 37°C for a few minutes. Initiate the reaction by adding the test compound to a final concentration of, for example, 1 µM.
- Time Points: At specific time points (e.g., 0, 5, 15, 30, and 60 minutes), take aliquots of the reaction mixture.
- Termination of Reaction: Stop the reaction by adding a cold organic solvent (e.g., acetonitrile) containing an internal standard.
- Sample Processing: Centrifuge the samples to pellet the precipitated proteins.
- Analysis: Analyze the supernatant by LC-MS/MS to determine the concentration of the remaining parent compound.[\[13\]](#)

Data Analysis and Interpretation

The data obtained from the stability assays are used to calculate key parameters that describe the compound's stability profile.

Parameter	Description	Calculation
Half-life ($t_{1/2}$)	The time it takes for the concentration of the compound to decrease by half.	$t_{1/2} = 0.693 / k$, where k is the elimination rate constant derived from the slope of the natural log of the percent remaining versus time plot.
Intrinsic Clearance (CL_{int})	The intrinsic ability of the liver to metabolize a drug, independent of blood flow.	$CL_{int} = (0.693 / t_{1/2}) * (\text{mL incubation} / \text{mg microsomal protein})$

A shorter half-life and higher intrinsic clearance indicate lower metabolic stability.

Part 3: Analytical Methodologies

Accurate and reliable analytical methods are paramount for the quantification of **4-Methylsulfanyl-2-ureido-butyric acid** and its potential metabolites in complex biological matrices.

High-Performance Liquid Chromatography (HPLC)

HPLC coupled with UV detection is a widely used technique for the analysis of organic acids and related compounds.^[8] A reversed-phase C18 column is often suitable for separating the polar parent compound from less polar metabolites.^{[9][14]} The mobile phase typically consists of a mixture of an aqueous buffer (e.g., phosphate buffer or formic acid in water) and an organic modifier (e.g., acetonitrile or methanol).^[9]

Liquid Chromatography-Mass Spectrometry (LC-MS/MS)

LC-MS/MS offers superior sensitivity and selectivity compared to HPLC-UV, making it the gold standard for metabolic stability studies and the identification of metabolites.^[15] The mass spectrometer can be operated in selected reaction monitoring (SRM) or multiple reaction monitoring (MRM) mode for highly specific quantification of the parent compound.^[15]

Conclusion: A Roadmap for Stability Profiling

This technical guide provides a comprehensive framework for the systematic evaluation of the in vitro stability of **4-Methylsulfanyl-2-ureido-butyric acid**. By employing the described experimental protocols and analytical methods, researchers can gain a thorough understanding of the compound's chemical and metabolic liabilities. This knowledge is indispensable for making informed decisions in the early stages of research and development, ultimately guiding the optimization of lead compounds and the design of more stable and effective molecules. The elucidation of specific degradation pathways and metabolic soft spots will require further detailed investigation using advanced mass spectrometry techniques.

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